

A Comparative Guide: Once-Daily Ciclesonide Versus Twice-Daily Budesonide in Asthma Management

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Compound of Interest

Compound Name: Ciclesonide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of once-daily **ciclesonide** and twice-daily budesonide for the treatment of persistent asthma, supported by experimental data from key clinical trials.

Executive Summary

Ciclesonide, a newer generation inhaled corticosteroid (ICS), is administered once daily and is designed as a prodrug activated in the lungs, potentially offering a favorable safety profile. Budesonide, a well-established ICS, is typically administered twice daily for maintenance therapy. Clinical evidence suggests that once-daily **ciclesonide** is non-inferior, and in some aspects, may offer advantages in terms of safety and patient adherence when compared to twice-daily budesonide in managing asthma.

Data Presentation: Efficacy and Safety Outcomes

The following tables summarize quantitative data from comparative clinical trials.

Table 1: Pulmonary Function Tests

Study (Population)	Treatment Arms	Change in FEV1 (L) from Baseline	Change in Morning PEF (L/min) from Baseline
Study in Adults	Ciclesonide 320 µg once daily	+0.416[1]	-
Budesonide 400 µg (200 µg twice daily)	+0.321[1]	-	
Study in Adults	Ciclesonide 160 µg once daily (AM)	Maintained baseline FEV1[2]	Maintained baseline PEF[2]
Ciclesonide 160 µg once daily (PM)	Maintained baseline FEV1[2]	Maintained baseline PEF[2]	
Budesonide 400 µg (200 µg twice daily)	Maintained baseline FEV1[2]	Maintained baseline PEF[2]	
Study in Children (6-11 years)	Ciclesonide 160 µg once daily	Increased from baseline (non-inferior to budesonide)[3][4]	Increased from baseline[3][4]
Budesonide 400 µg once daily	Increased from baseline[3][4]	Increased from baseline[3][4]	
Step-down Therapy Study (Adults)	Ciclesonide 320 µg once daily	Remained stable[5][6]	-
Budesonide 400 µg (200 µg twice daily)	Significantly decreased at weeks 4 and 12[5][6]	-	

Table 2: Asthma Symptoms and Rescue Medication Use

Study (Population)	Treatment Arms	Key Symptom Score Outcomes	Rescue Medication Use
Study in Adults	Ciclesonide 320 µg once daily	Comparable to budesonide[7][8]	Significantly decreased (p=0.009) [7][8]
Budesonide 320 µg once daily	Comparable to ciclesonide[7][8]	No significant decrease[7][8]	
Study in Adults	Ciclesonide 160 µg once daily	Comparable to budesonide	Comparable to budesonide
Budesonide 400 µg (200 µg twice daily)	Comparable to ciclesonide	Comparable to ciclesonide	
Study in Children (6-11 years)	Ciclesonide 160 µg once daily	Similar improvement to budesonide[3][4]	Similar improvement to budesonide[3][4]
Budesonide 400 µg once daily	Similar improvement to ciclesonide[3][4]	Similar improvement to ciclesonide[3][4]	

Table 3: Safety Profile

Study (Population)	Treatment Arms	Adverse Events	Systemic Effects (e.g., Urinary Cortisol)
Study in Adults	Ciclesonide 320 µg once daily	Similar incidence to budesonide[1]	No significant changes[1]
Budesonide 400 µg (200 µg twice daily)	Similar incidence to ciclesonide[1]	No significant changes[1]	
Study in Children (6-11 years)	Ciclesonide 160 µg once daily	Well-tolerated[3][4]	Significantly less suppression of 24-h urinary cortisol vs. budesonide ($p < 0.001$)[3][4]
Budesonide 400 µg once daily	Well-tolerated[3][4]	Significant decrease in 24-h urinary cortisol[3]	

Experimental Protocols

Detailed methodologies for key comparative studies are outlined below.

Study 1: Comparison of Once-Daily Ciclesonide and Once-Daily Budesonide in Persistent Asthma[1][7][8]

- Objective: To compare the efficacy and safety of once-daily **ciclesonide** with once-daily budesonide in patients with persistent asthma.
- Study Design: A randomized, double-blind, parallel-group study.
- Patient Population: 399 patients with persistent asthma.
- Treatment:
 - Group 1: **Ciclesonide** 320 µg (ex-actuator) administered once daily in the morning for 12 weeks.

- Group 2: Budesonide 400 µg administered once daily in the morning for 12 weeks.
- Primary Efficacy Endpoint: Change from baseline in Forced Expiratory Volume in 1 second (FEV1).
- Secondary Efficacy Endpoints:
 - Forced Vital Capacity (FVC).
 - Peak Expiratory Flow (PEF).
 - Asthma symptom scores.
 - Use of rescue medication.
 - Time to onset of effect.
- Safety Assessments: Monitoring of adverse events and changes in urinary cortisol levels.

Study 2: Comparison of Once-Daily Ciclesonide and Twice-Daily Budesonide in Adults with Persistent Asthma[2]

- Objective: To compare the efficacy of once-daily **ciclesonide** (morning or evening) with twice-daily budesonide in adults with stable asthma.
- Study Design: A randomized, 3-arm, parallel-group study. The **ciclesonide** arms were double-blind and double-dummy, while the budesonide arm was open-label.
- Patient Population: 405 adult patients with persistent asthma.
- Treatment:
 - Group 1: **Ciclesonide** 160 µg once daily in the morning for 12 weeks.
 - Group 2: **Ciclesonide** 160 µg once daily in the evening for 12 weeks.
 - Group 3: Budesonide 200 µg twice daily for 12 weeks.

- Primary Efficacy Endpoint: Difference in FEV1 from randomization to the end of the study.
- Secondary Efficacy Endpoints: FVC, PEF, asthma symptoms, and rescue medication use.
- Safety Assessments: Patient-reported adverse events, investigator observation, physical examination, and laboratory testing.

Study 3: Comparison of Once-Daily Ciclesonide and Once-Daily Budesonide in Children with Asthma[3][4]

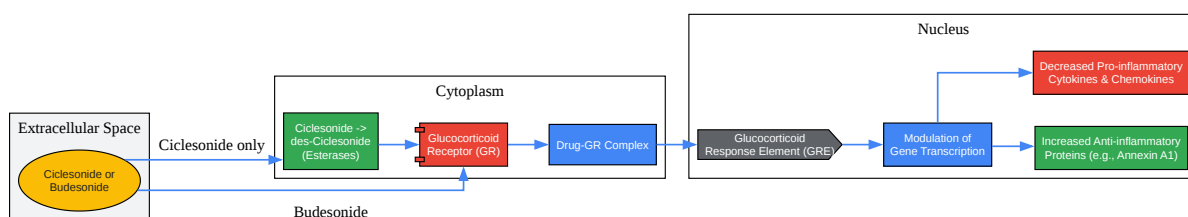
- Objective: To compare the efficacy, safety, and effect on quality of life of once-daily **ciclesonide** versus once-daily budesonide in children with asthma.
- Study Design: A randomized, parallel-group study.
- Patient Population: 621 children (aged 6-11 years) with asthma.
- Treatment:
 - Group 1: **Ciclesonide** 160 µg (ex-actuator) once daily in the evening for 12 weeks.
 - Group 2: Budesonide 400 µg once daily in the evening for 12 weeks.
- Primary Efficacy Endpoint: Change in FEV1.
- Secondary Efficacy Endpoints: Daily PEF, asthma symptom score sum, use of rescue medication, and quality of life questionnaires.
- Safety Assessments: Change in body height, 24-hour urinary cortisol adjusted for creatinine, and adverse events.

Signaling Pathways and Experimental Workflow

Glucocorticoid Receptor Signaling Pathway

Both **ciclesonide** and budesonide exert their anti-inflammatory effects through the glucocorticoid receptor (GR). **Ciclesonide** is a prodrug that is converted to its active

metabolite, des-**ciclesonide**, in the lungs. Des-**ciclesonide** and budesonide then follow a similar intracellular pathway.

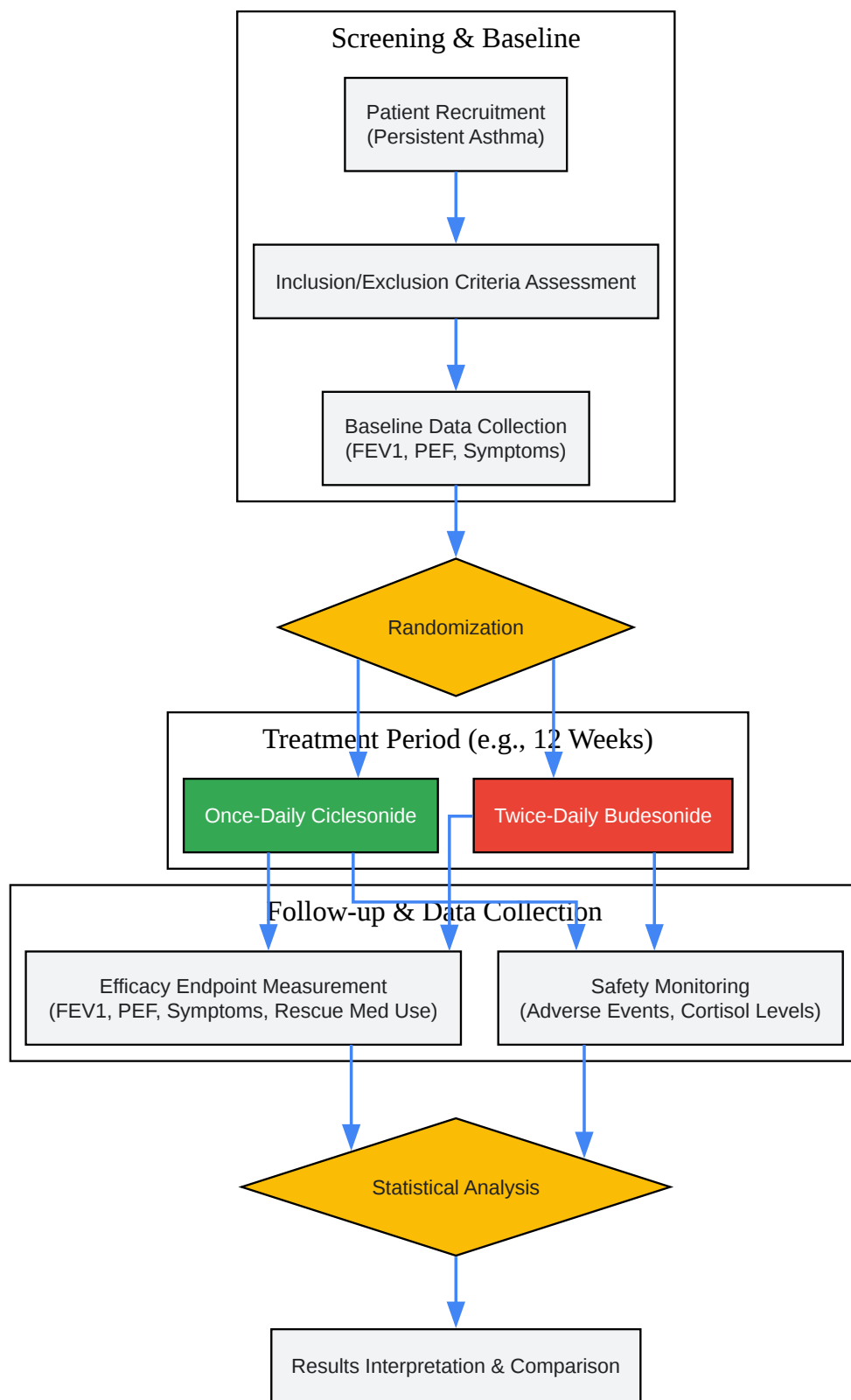


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Caption: Glucocorticoid receptor signaling pathway for **ciclesonide** and budesonide.

Experimental Workflow of a Comparative Clinical Trial

The following diagram illustrates a typical workflow for a randomized controlled trial comparing once-daily **ciclesonide** and twice-daily budesonide.



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Caption: Generalized experimental workflow for a comparative clinical trial.

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